Structural, Synthetic, and Mechanistic Profiling of N-(4-chlorophenyl)-3-methoxybenzamide

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Compound of Interest

Compound Name:	*N-(4-chlorophenyl)-3-methoxybenzamide*
CAS No.:	*96776-05-5*
Cat. No.:	*B185207*

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Executive Summary

N-(4-chlorophenyl)-3-methoxybenzamide is a highly specialized synthetic organic compound that serves as a critical scaffold in medicinal chemistry and drug discovery. Belonging to the benzamide class of molecules, it is structurally related to early-generation Poly(ADP-ribose) polymerase (PARP) inhibitors such as 3-methoxybenzamide[1]. This whitepaper provides an in-depth technical analysis of the compound, deconstructing its IUPAC nomenclature, physicochemical properties, synthetic methodology, and its mechanistic role in target engagement for oncological applications.

IUPAC Nomenclature & Structural Deconstruction

The systematic naming of chemical compounds ensures absolute structural clarity. The nomenclature of **N-(4-chlorophenyl)-3-methoxybenzamide** is governed by the rules established in the Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013 (Blue Book)[2].

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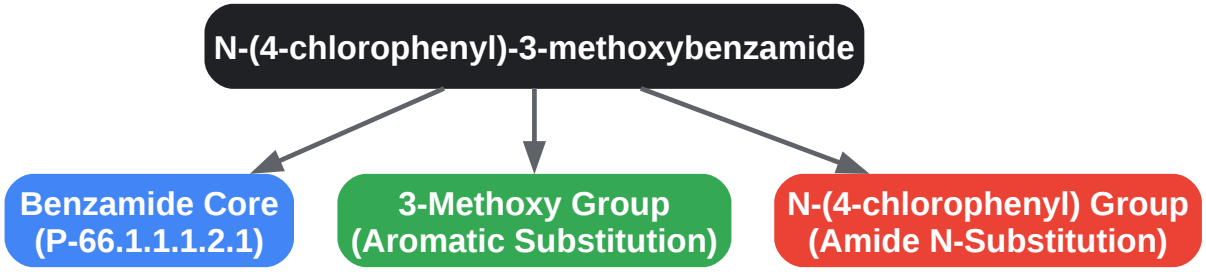
- Parent Hydride & Principal Functional Group: The primary functional group is the carboxamide attached directly to a benzene ring. Under IUPAC Rule P-66.1.1.1.2.1, "benzamide" is a retained name and serves as the Preferred IUPAC Name (PIN) for this core scaffold[3].
- Aromatic Ring Substitution: The benzene ring of the benzamide core is substituted at the 3-position (meta-position relative to the carbonyl carbon) with a methoxy group (–OCH_3). This yields the intermediate structure "3-methoxybenzamide"[2].
- Amide Nitrogen Substitution: The nitrogen atom of the amide group is covalently bonded to a 4-chlorophenyl moiety. According to IUPAC Rule P-62.2.1.2.2, substituents located on the nitrogen atom of an amide are denoted by the locant N- to distinguish them from ring substitutions[4].
- Assembly: Combining these logical components yields the final systematic name: **N-(4-chlorophenyl)-3-methoxybenzamide**.



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Logical deconstruction of the IUPAC nomenclature for **N-(4-chlorophenyl)-3-methoxybenzamide**.

Physicochemical Profiling & Pharmacophore Modeling

The structural modifications present in **N-(4-chlorophenyl)-3-methoxybenzamide** are not arbitrary; they are meticulously designed to optimize the molecule's pharmacokinetic profile

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and target binding affinity.

Property	Value	Mechanistic Implication
Molecular Weight	261.70 g/mol	Optimal for small-molecule drug-likeness; strictly complies with Lipinski's Rule of 5.
LogP (Predicted)	~3.5	Suggests excellent membrane permeability and sufficient lipophilicity to drive hydrophobic pocket binding.
Hydrogen Bond Donors	1 (Amide NH)	Crucial for anchoring the molecule to the catalytic domain of target enzymes (e.g., Gly863 in PARP-1).
Hydrogen Bond Acceptors	2 (Carbonyl O, Methoxy O)	The carbonyl oxygen acts as a primary acceptor (binding Ser904); the methoxy oxygen can interact with solvent or secondary residues.
Topological Polar Surface Area	~38.3 $Å^2$	Highly favorable for intracellular target engagement and potential blood-brain barrier (BBB) penetration.

Synthetic Methodology

The synthesis of **N-(4-chlorophenyl)-3-methoxybenzamide** relies on a highly efficient, two-step nucleophilic acyl substitution workflow. This protocol is designed to be self-validating, ensuring high yield and purity.

Step 1: Activation of 3-Methoxybenzoic Acid

- Reagents: 3-Methoxybenzoic acid (1.0 eq), Thionyl chloride ($SOCl_2$, 1.5 eq), N,N-Dimethylformamide (DMF, catalytic).

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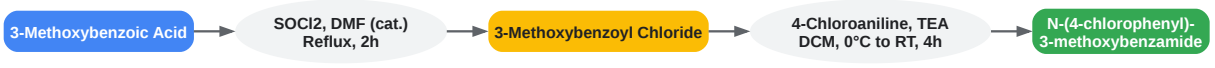
- Solvent: Dichloromethane (DCM, anhydrous) or neat.
- Causality & Mechanism: Carboxylic acids are poor electrophiles. $SOCl_2$ converts the acid into a highly reactive acyl chloride. The addition of catalytic DMF is critical; DMF reacts with $SOCl_2$ to form the Vilsmeier-Haack intermediate, a highly electrophilic species that dramatically accelerates the chlorination of the acid.
- Self-Validation: The reaction progress is monitored by the evolution of SO_2 and HCl gases. Once gas evolution ceases, the reaction is complete. To validate, quench a 10 µL aliquot in methanol; Thin-Layer Chromatography (TLC) will reveal the formation of the methyl ester, confirming successful acyl chloride generation.

Step 2: Amide Coupling via Nucleophilic Acyl Substitution

- Reagents: 3-Methoxybenzoyl chloride (1.0 eq), 4-Chloroaniline (1.1 eq), Triethylamine (TEA, 2.0 eq).
- Solvent: DCM (anhydrous) at 0 °C, warming to room temperature.
- Causality & Mechanism: 4-Chloroaniline acts as the nucleophile, attacking the electrophilic carbonyl carbon of the acyl chloride. TEA is employed as a non-nucleophilic base to act as an acid scavenger. Without TEA, the HCl byproduct would protonate the unreacted 4-chloroaniline, rendering it non-nucleophilic and stalling the reaction at a maximum 50% theoretical yield.
- Self-Validation: As the reaction proceeds, the mixture will become cloudy due to the precipitation of TEA·HCl salts. Liquid Chromatography-Mass Spectrometry (LC-MS) analysis of the crude mixture will confirm the presence of the target mass ($[M+H]^+$ = 262.1).



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Step-by-step synthetic workflow utilizing nucleophilic acyl substitution.

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Biological Target Engagement: PARP-1 Inhibition

Benzamide derivatives are the foundational pharmacophores for Poly(ADP-ribose) polymerase (PARP) inhibitors[5]. The parent compound, 3-methoxybenzamide, is a well-documented inhibitor of PARP-1, an enzyme critical for DNA single-strand break (SSB) repair[1].

The Causality of Structural Modifications

PARP-1 utilizes NAD^+ as a substrate to synthesize poly(ADP-ribose) chains[6]. Benzamides act as competitive inhibitors by mimicking the nicotinamide moiety of NAD^+[6].

- The Benzamide Core: Forms critical bidentate hydrogen bonds with the catalytic domain of PARP-1 (specifically interacting with residues Gly863 and Ser904)[7].
- The N-(4-chlorophenyl) Extension: While simple benzamides exhibit moderate affinity, the addition of the bulky, lipophilic 4-chlorophenyl group at the N-position is a deliberate design choice. It projects deep into the hydrophobic cleft of the active site, significantly increasing binding affinity, target residence time, and cellular potency compared to the unsubstituted 3-methoxybenzamide[7].

Mechanism of Synthetic Lethality

In healthy cells, homologous recombination repair (HRR) pathways can compensate for PARP inhibition. However, in cancer cells harboring HRR deficiencies (such as BRCA1/2 mutations), the inhibition of PARP-1 leads to the accumulation of unresolved double-strand breaks (DSBs) during DNA replication. This catastrophic genomic instability ultimately triggers apoptosis—a highly targeted therapeutic paradigm known as synthetic lethality[8].

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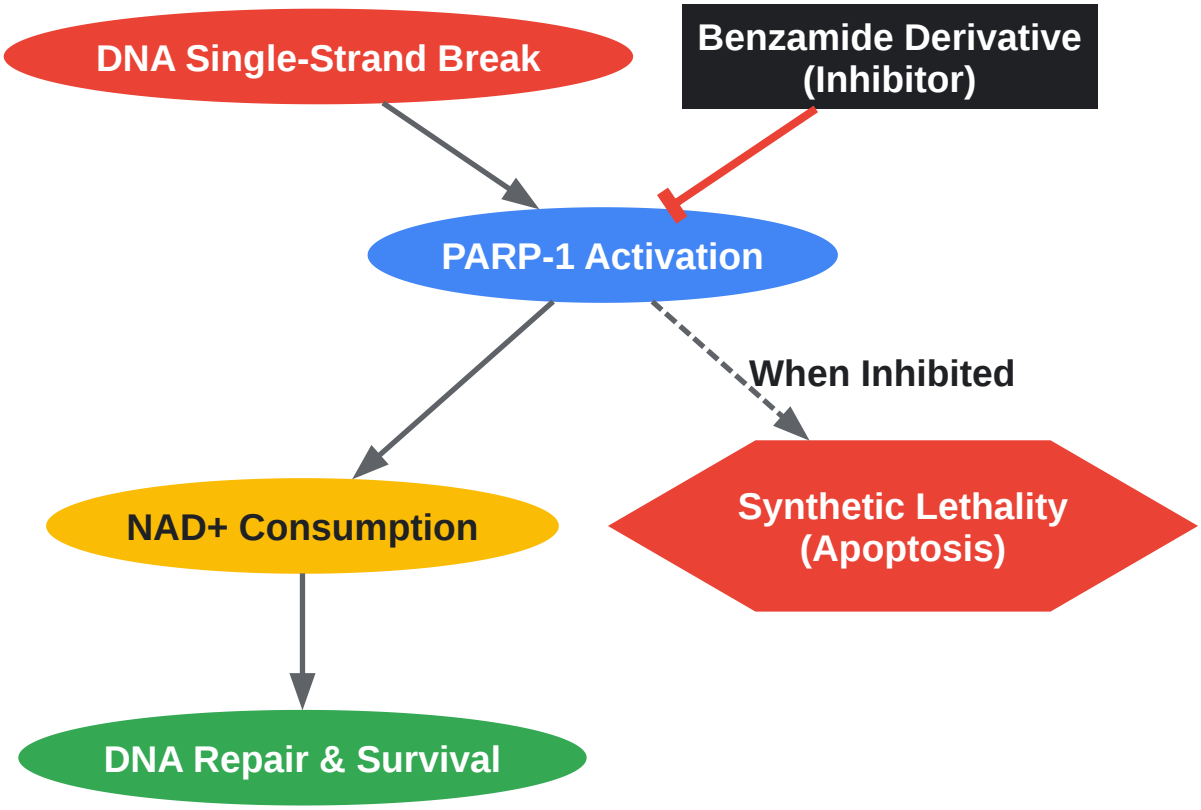

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Mechanism of PARP-1 inhibition leading to synthetic lethality in target cells.

Conclusion

N-(4-chlorophenyl)-3-methoxybenzamide represents a sophisticated evolution of the basic benzamide pharmacophore. By adhering to strict IUPAC structural logic and leveraging reliable nucleophilic acyl substitution methodologies, researchers can efficiently synthesize this compound. Its rational design—combining the hydrogen-bonding capacity of the benzamide core with the hydrophobic bulk of the 4-chlorophenyl group—makes it a highly valuable tool for probing PARP-1 biology and advancing the development of synthetically lethal targeted therapies.

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